

# Application Notes and Protocols: SPECT/CT Imaging of <sup>99m</sup>Tc-Trofolastat in Animal Models

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## Compound of Interest

Compound Name: Trofolastat

Cat. No.: B15192661

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## Introduction

These application notes provide a detailed protocol for SPECT/CT (Single Photon Emission Computed Tomography/Computed Tomography) imaging of prostate cancer xenografts in animal models using the radiopharmaceutical <sup>99m</sup>Tc-**Trofolastat**. <sup>99m</sup>Tc-**Trofolastat**, also known as <sup>99m</sup>Tc-MIP-1404, is a small-molecule inhibitor of Prostate-Specific Membrane Antigen (PSMA), a protein that is highly expressed on the surface of prostate cancer cells. This makes <sup>99m</sup>Tc-**Trofolastat** a valuable tool for the non-invasive detection and characterization of prostate cancer in preclinical research.

The following protocols are intended to serve as a comprehensive guide for researchers and scientists involved in the development and evaluation of novel cancer therapeutics. The successful implementation of these protocols will enable the acquisition of high-quality, quantitative imaging data for assessing tumor targeting, biodistribution, and response to therapy.

## Key Experimental Protocols

### Animal Models and Tumor Inoculation

**Animal Strain:** Male athymic nude mice (e.g., BALB/c nude or NSG) are commonly used for xenograft studies. **Age/Weight:** 6-8 weeks old, with a body weight of 20-25 g. **Tumor Cell Line:** LNCaP or other PSMA-expressing prostate cancer cell lines. **Inoculation Procedure:**

- Culture LNCaP cells in appropriate media until they reach 80-90% confluency.
- Harvest the cells and resuspend them in a 1:1 mixture of serum-free media and Matrigel at a concentration of  $1 \times 10^7$  cells/mL.
- Subcutaneously inject 100  $\mu$ L of the cell suspension ( $1 \times 10^6$  cells) into the right flank of each mouse.
- Monitor tumor growth regularly using calipers. Imaging studies are typically initiated when tumors reach a volume of 100-150 mm<sup>3</sup>.

## Radiotracer Preparation and Administration

**Radiolabeling:** 99mTc-**Trofolastat** is typically prepared from a kit containing the **trofolastat** precursor. The labeling is achieved by adding sodium pertechnetate (99mTcO<sub>4</sub><sup>-</sup>) to the kit vial and incubating at room temperature according to the manufacturer's instructions. **Quality Control:** Radiochemical purity should be assessed using instant thin-layer chromatography (ITLC) or high-performance liquid chromatography (HPLC). A radiochemical purity of >95% is recommended. **Injected Dose:** The recommended injected dose for a 20-25 g mouse is 37-74 MBq (1-2 mCi) of 99mTc-**Trofolastat**. **Administration Route:** Intravenous (IV) injection via the tail vein is the preferred route of administration.

## SPECT/CT Imaging Protocol

Animal Preparation:

- Anesthetize the mouse using isoflurane (1-2% in oxygen).
- Place the animal on the imaging bed in a prone position.
- Maintain the animal's body temperature using a heating pad. **Imaging Time Point:** Imaging is typically performed 2-4 hours post-injection of 99mTc-**Trofolastat**. **SPECT Acquisition Parameters (Example):**
  - Collimator: High-resolution parallel-hole or pinhole collimator suitable for mouse imaging.
  - Energy Window: 140 keV  $\pm$  10%.

- Number of Projections: 60-120 projections over 360°.
- Acquisition Time per Projection: 30-60 seconds.
- Matrix Size: 128x128 or 256x256. CT Acquisition Parameters (Example):
- Tube Voltage: 40-80 kVp.
- Tube Current: 100-500  $\mu$ A.
- Number of Projections: 360-720 projections.
- Voxel Size: Isotropic, 100-200  $\mu$ m.

## Image Reconstruction and Analysis

SPECT Reconstruction: Images should be reconstructed using an iterative algorithm such as Ordered Subsets Expectation Maximization (OSEM), incorporating corrections for attenuation, scatter, and collimator-detector response. Image Fusion: The reconstructed SPECT and CT images are co-registered to provide anatomical localization of the radiotracer uptake.

Quantitative Analysis:

- Draw regions of interest (ROIs) on the fused SPECT/CT images over the tumor and various organs (e.g., kidneys, liver, spleen, muscle).
- Calculate the mean or maximum radioactivity concentration within each ROI (in Bq/mL or  $\mu$ Ci/mL).
- Convert the radioactivity concentration to the percentage of injected dose per gram of tissue (%ID/g) using the following formula:

$$\%ID/g = (\text{Radioactivity concentration in ROI} / \text{Injected Dose}) * 100$$

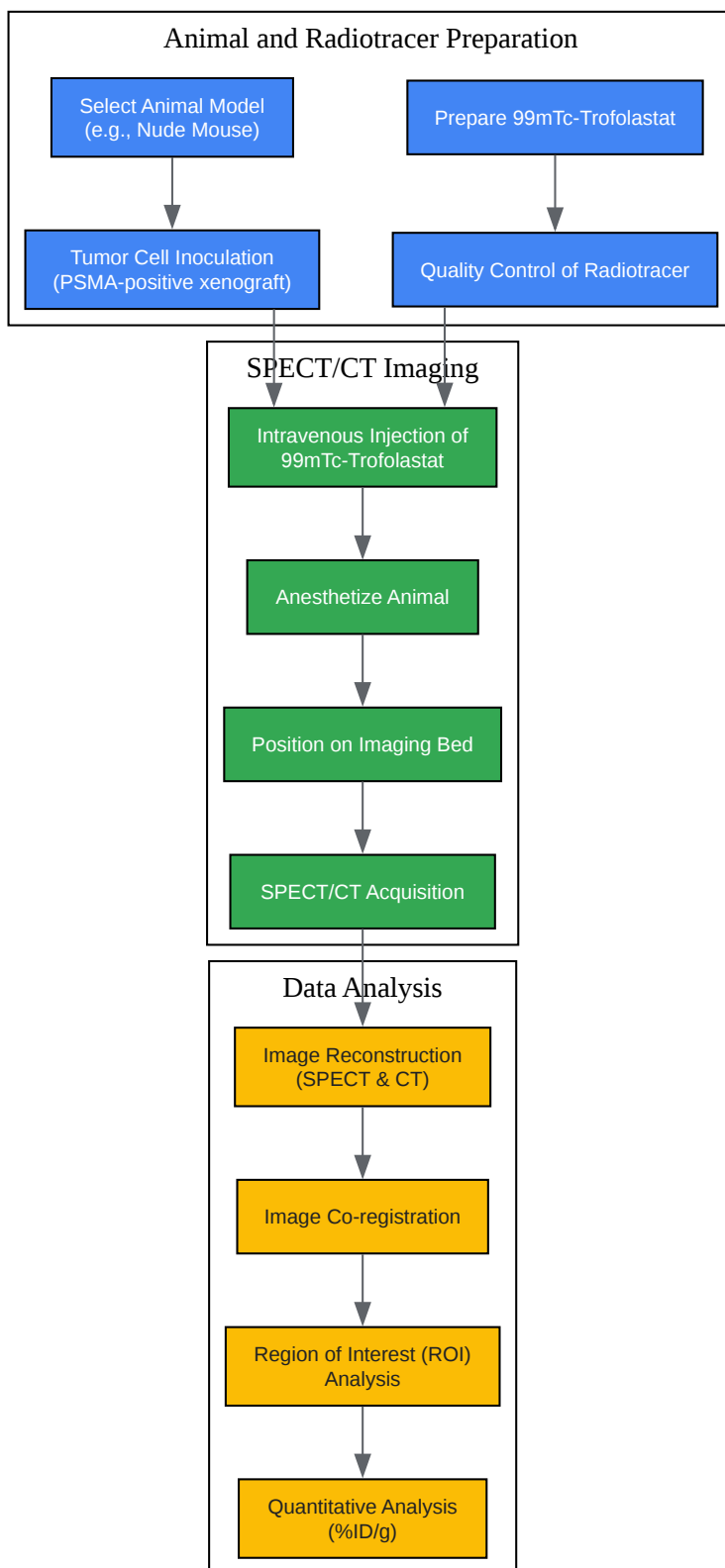
## Quantitative Data Summary

The following table provides illustrative biodistribution data for  $^{99m}\text{Tc}$ -**Trofolastat** in a mouse model bearing a PSMA-positive tumor xenograft at 4 hours post-injection. Note: This data is

representative and may vary depending on the specific animal model, tumor cell line, and experimental conditions.

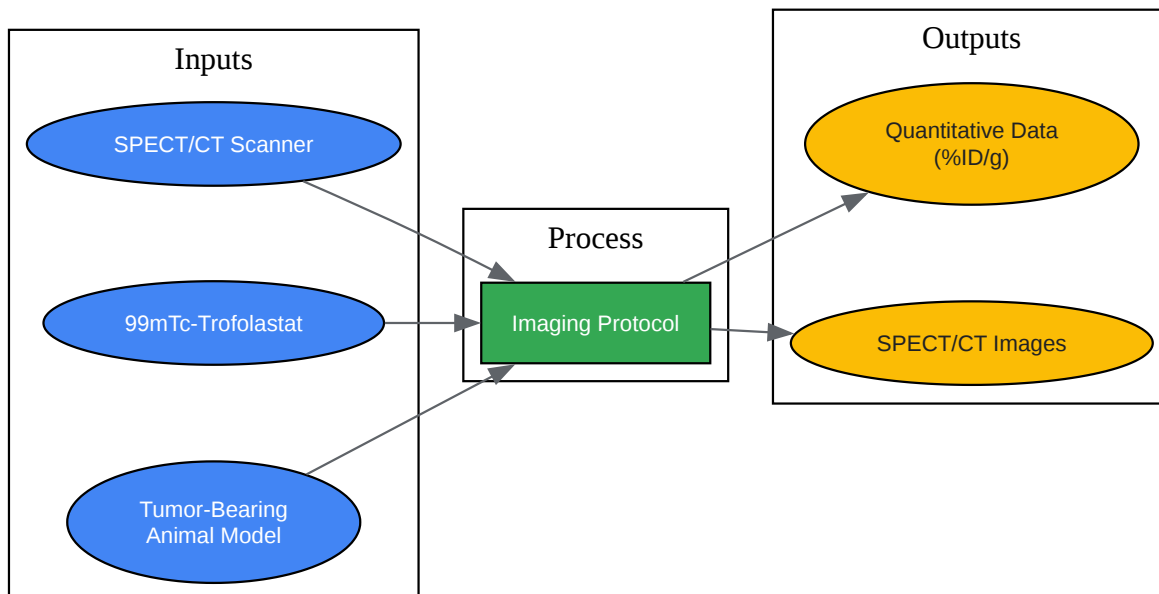
Organ/Tissue	Mean %ID/g ( $\pm$ SD)
Blood	1.5 ( $\pm$ 0.3)
Heart	0.8 ( $\pm$ 0.2)
Lungs	1.2 ( $\pm$ 0.3)
Liver	3.5 ( $\pm$ 0.8)
Spleen	2.1 ( $\pm$ 0.5)
Kidneys	25.0 ( $\pm$ 5.0)
Stomach	0.5 ( $\pm$ 0.1)
Intestines	1.8 ( $\pm$ 0.4)
Muscle	0.6 ( $\pm$ 0.1)
Bone	1.0 ( $\pm$ 0.2)
Tumor	8.0 ( $\pm$ 1.5)

## Visualizations



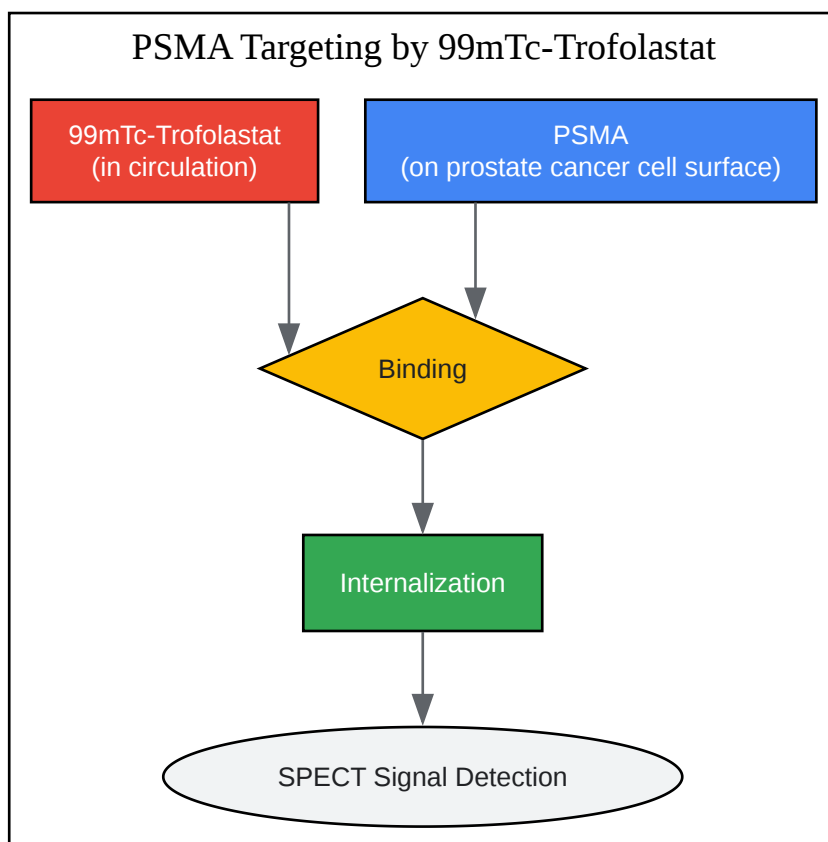
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Caption: Experimental workflow for SPECT/CT imaging.



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Caption: Logical relationship of imaging components.



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Caption: Simplified PSMA targeting pathway.

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